

Technical Support Center: GSK-7975A

Electrophysiology

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Compound of Interest

Compound Name: GSK-7975A

Cat. No.: B607863

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This technical support center provides researchers, scientists, and drug development professionals with essential information for interpreting electrophysiology results involving **GSK-7975A**. It includes troubleshooting guides and frequently asked questions to address common issues encountered during experiments.

Quantitative Data Summary

The following tables summarize the inhibitory concentrations of **GSK-7975A** on various ion channels as determined by whole-cell patch-clamp electrophysiology.

Table 1: IC₅₀ Values for **GSK-7975A** on Orai Channels

Channel	Activation Method	Cell Type	IC ₅₀ Value	Reference
Orai1	STIM1-mediated (passive store depletion)	HEK293	~4.1 μ M	[1]
Orai3	STIM1-mediated (passive store depletion)	HEK293	~3.8 μ M	[1]
Endogenous CRAC	Thapsigargin-induced Ca ²⁺ influx	RBL Cells	0.8 \pm 0.1 μ M	[1]
Orai3	2-APB-stimulated	HEK293	~50 μ M	[1]

Table 2: Effects of **GSK-7975A** on Other Calcium-Selective Channels

Channel	Concentration Tested	Cell Type	Observed Effect	Reference
rat-TRPV6	10 μ M	HEK293	Complete inhibition	[1]
L-type Ca ²⁺ channels	10 μ M	HEK293	Moderate inhibition	[1]

Experimental Protocols

General Protocol: Whole-Cell Patch-Clamp Recording

This protocol outlines a general method for assessing the effect of **GSK-7975A** on store-operated CRAC currents in HEK293 cells co-expressing STIM1 and Orai1/3.

1. Cell Preparation and Solutions:

- Culture HEK293 cells and co-transfect with plasmids for STIM1 and the Orai channel of interest (e.g., Orai1 or Orai3).
- Prepare a stock solution of **GSK-7975A** (e.g., 10 mM in DMSO).[\[1\]](#)
- External Solution (in mM): 120 NaCl, 10 TEA-Cl, 20 CaCl₂, 2 MgCl₂, 10 HEPES, 10 Glucose (pH adjusted to 7.4 with NaOH).
- Internal (Pipette) Solution (in mM): 120 Cs-glutamate, 3 MgCl₂, 20 BAPTA, 10 HEPES (pH adjusted to 7.2 with CsOH). This high concentration of BAPTA ensures passive store depletion upon establishing the whole-cell configuration, which activates the STIM1/Orai channels.

2. Electrophysiological Recording:

- Perform whole-cell patch-clamp recordings at room temperature (20–24 °C).[\[1\]](#)
- Use borosilicate glass pipettes with a resistance of 3-5 MΩ when filled with the internal solution.
- Establish a gigaohm seal (>1 GΩ) on a target cell and then rupture the membrane to achieve the whole-cell configuration.
- Hold the cell at a potential of 0 mV.
- Apply voltage ramps (e.g., from -100 mV to +100 mV over 100 ms) every 5 seconds to elicit currents and generate I-V curves.[\[1\]](#)
- Allow the STIM1-activated Orai current (I-CRAC) to develop fully and reach a stable baseline.

3. Application of **GSK-7975A**:

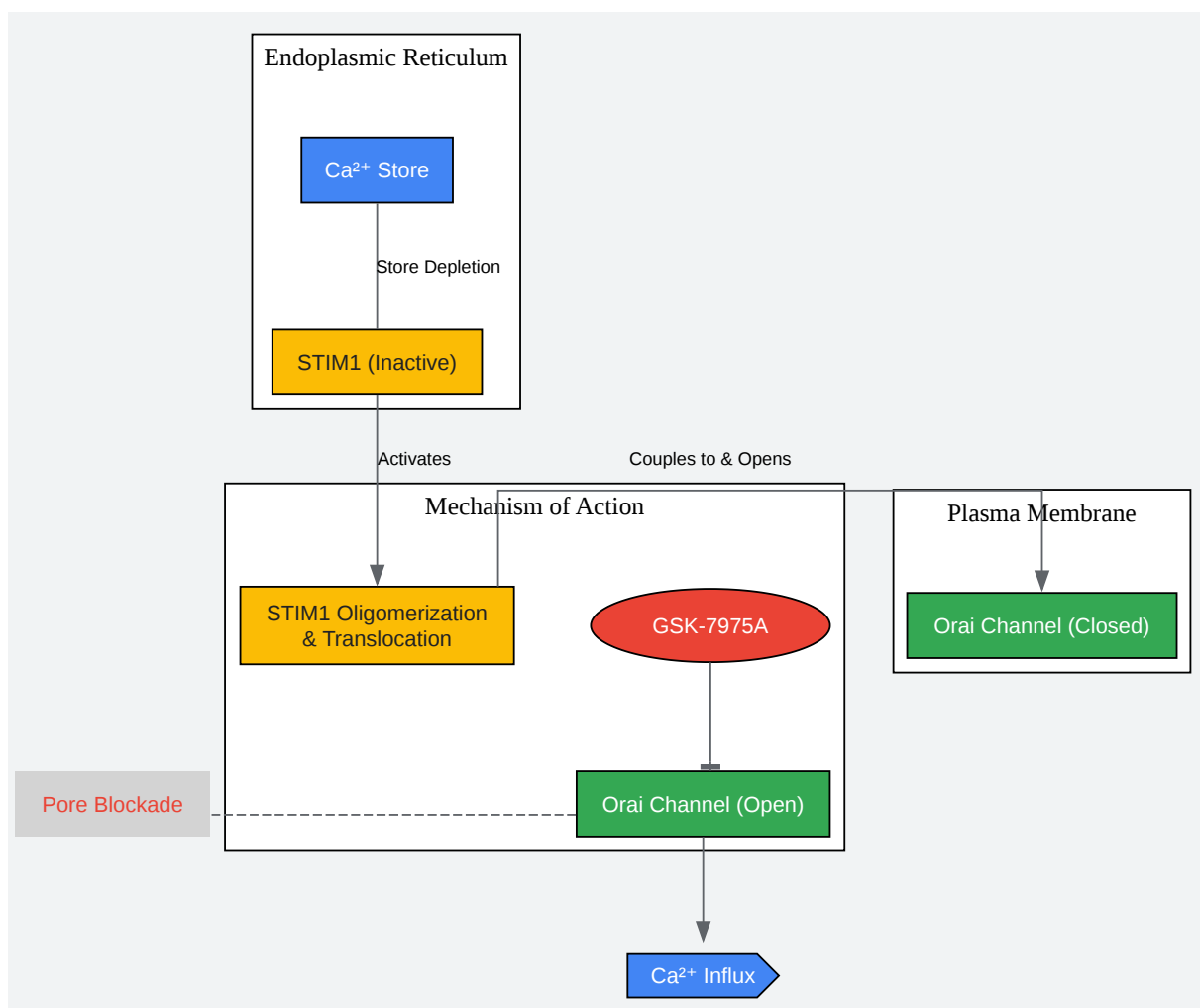
- Once a stable inward current is observed, perfuse the bath with the external solution containing the desired concentration of **GSK-7975A**.
- Due to the slow onset of inhibition, continue recording until the current reaches a new steady-state level of inhibition.[\[1\]](#)[\[2\]](#)

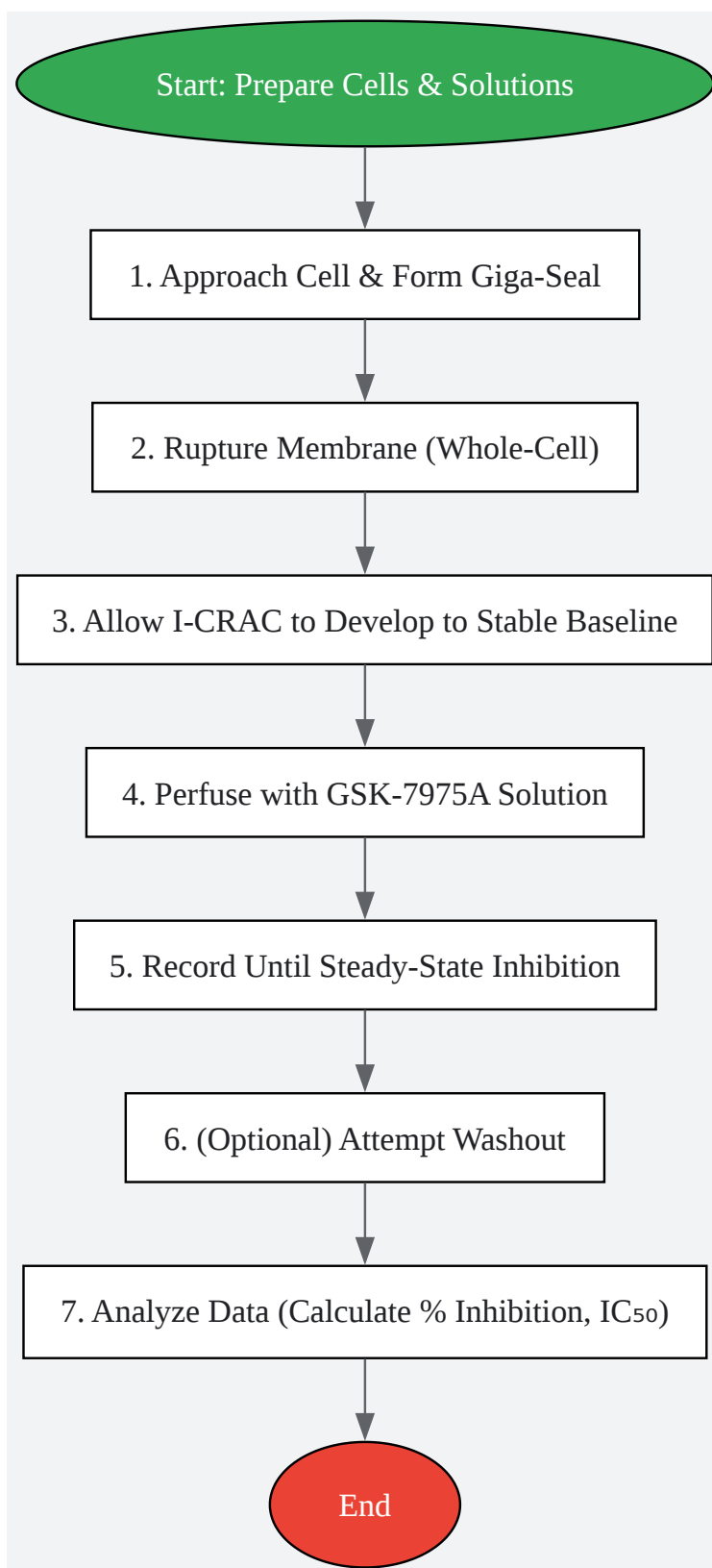
- For concentration-response curves, apply single concentrations of the inhibitor to individual cells until steady-state inhibition is achieved.[1]
- Washout: To test for reversibility, perfuse the cell with the control external solution. Note that the inhibition by **GSK-7975A** is not readily reversible.[2]

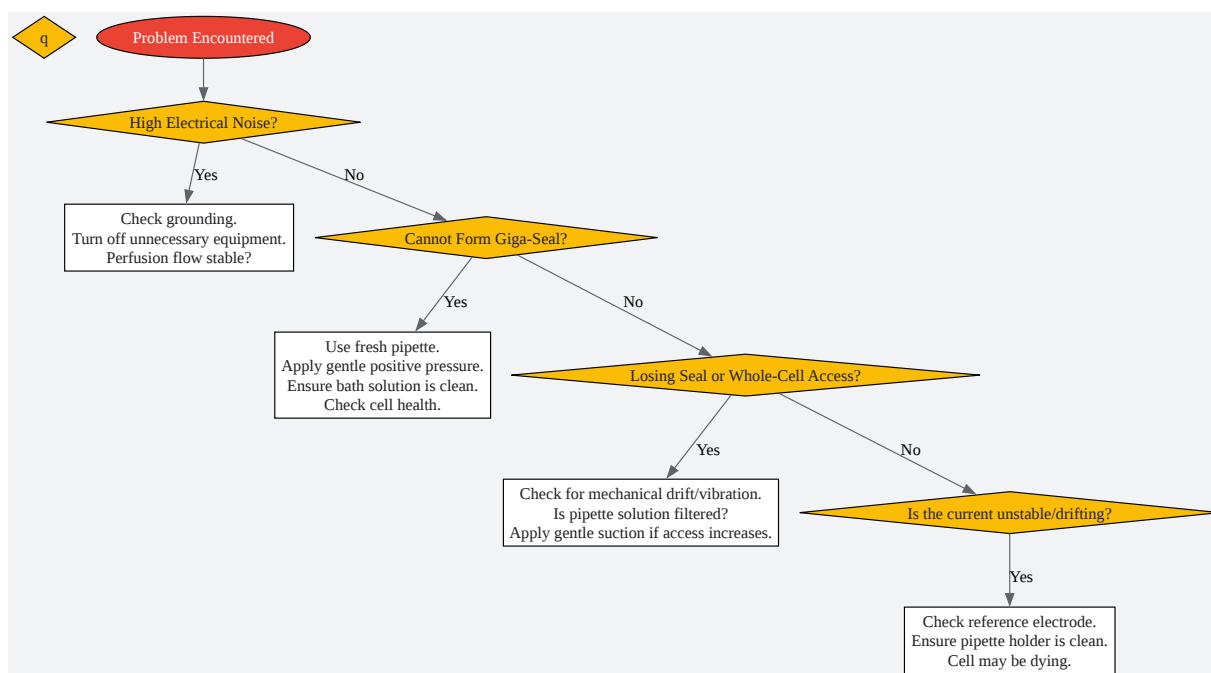
4. Data Analysis:

- Measure the inward current amplitude at a negative potential (e.g., -74 mV or -100 mV) before and after drug application.[1]
- Calculate the percentage of inhibition for each concentration.
- Fit the concentration-response data with a Hill equation to determine the IC_{50} value. The Hill coefficient for **GSK-7975A** is approximately 1.[1]

Signaling Pathways and Workflows







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References

- 1. The action of selective CRAC channel blockers is affected by the Orai pore geometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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